

Minimizing thermal stress in NI-42 components

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Compound of Interest

Compound Name: NI-42

Cat. No.: B609569

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Technical Support Center: NI-42 Alloy

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing thermal stress in **NI-42** alloy components during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **NI-42** alloy and why is it used in our research equipment?

NI-42, also known as Nilo® 42 or Invar® 42, is a nickel-iron alloy containing 42% nickel.^{[1][2][3]} It is classified as a controlled-expansion alloy because it exhibits a low and nearly constant coefficient of thermal expansion from room temperature up to about 300°C (570°F).^{[1][3][4][5][6][7][8]} This property is crucial in applications where dimensional stability is critical over a range of temperatures, such as in glass-to-metal and ceramic-to-metal seals commonly found in laboratory equipment.^{[3][9][10]} Its thermal expansion characteristics are a good match for materials like silicon, alumina, and beryllia.^{[10][11]}

Q2: What causes thermal stress in **NI-42** components?

Thermal stress in **NI-42** components, as in any material, arises from restrained thermal expansion or contraction. Although **NI-42** has a low coefficient of thermal expansion, stress can still be induced by:

- **Rapid Temperature Changes:** Sudden heating or cooling can create a temperature gradient across the component, causing different parts to expand or contract at different rates.^[12]

- **Mismatched Materials:** When **NI-42** is bonded to a material with a significantly different coefficient of thermal expansion, temperature fluctuations will cause stress at the interface.
- **Residual Stresses:** Stresses can be introduced during the manufacturing or assembly of the components. Cold working, for instance, can distort the thermal expansion coefficients and introduce internal stresses.[\[13\]](#)

Q3: How can I identify a thermal stress fracture in an **NI-42** component?

Identifying a thermal stress fracture involves visual inspection. These fractures typically originate at the edges or points of high stress concentration and can propagate inwards.[\[12\]](#) In glass or ceramic components sealed with **NI-42**, a crack originating from the seal interface is a strong indicator of thermal stress failure.

Troubleshooting Guides

Problem: Component fractures during thermal cycling.

Possible Cause: High residual stress from fabrication or excessive thermal gradients during the experiment.

Solution:

- **Stress Relief Annealing:** If you suspect residual stress, an annealing heat treatment can be performed. This process involves heating the component to a specific temperature, holding it there, and then slowly cooling it to relieve internal stresses.[\[14\]](#)[\[15\]](#)
- **Controlled Heating and Cooling:** Ramping the temperature up and down at a slower, controlled rate during your experiment can minimize thermal gradients across the component.

Problem: Failure at the glass or ceramic-to-metal seal.

Possible Cause: A mismatch in the coefficient of thermal expansion between the **NI-42** alloy and the sealed material, or improper sealing procedures.

Solution:

- **Material Compatibility Check:** Verify that the grade of glass or ceramic is compatible with the thermal expansion characteristics of **NI-42**.
- **Oxidation Treatment:** For a strong glass-to-metal seal, a uniform and dense oxide layer on the **NI-42** surface is crucial. This can be achieved by heating the component in the air before sealing.[\[11\]](#)

Data Presentation

Table 1: Thermal Properties of **NI-42** Alloy

Property	Value
Coefficient of Thermal Expansion (30 – 300°C)	4.0 – 4.7 x 10 ⁻⁶ /°C [16] [17]
Coefficient of Thermal Expansion (30 – 450°C)	6.7 – 7.4 x 10 ⁻⁶ /°C [16] [17]
Thermal Conductivity (at 20°C)	10.5 - 14.7 W/m·K [11] [16] [18] [19]
Melting Range	1425 - 1435 °C [16]
Curie Temperature	380 °C [16] [17]

Table 2: Mechanical Properties of Annealed **NI-42** Alloy

Property	Value
Tensile Strength	490 - 515 MPa [1] [4] [19]
Yield Strength (0.2% Offset)	250 MPa [1] [4]
Elongation	35 - 43 % [1] [19]
Modulus of Elasticity	145 - 150 GPa [4] [16] [19]

Experimental Protocols

Protocol 1: Stress Relief Annealing of **NI-42** Components

This protocol describes a general procedure for relieving residual stresses in **NI-42** components.

Objective: To reduce internal stresses introduced during manufacturing or processing.

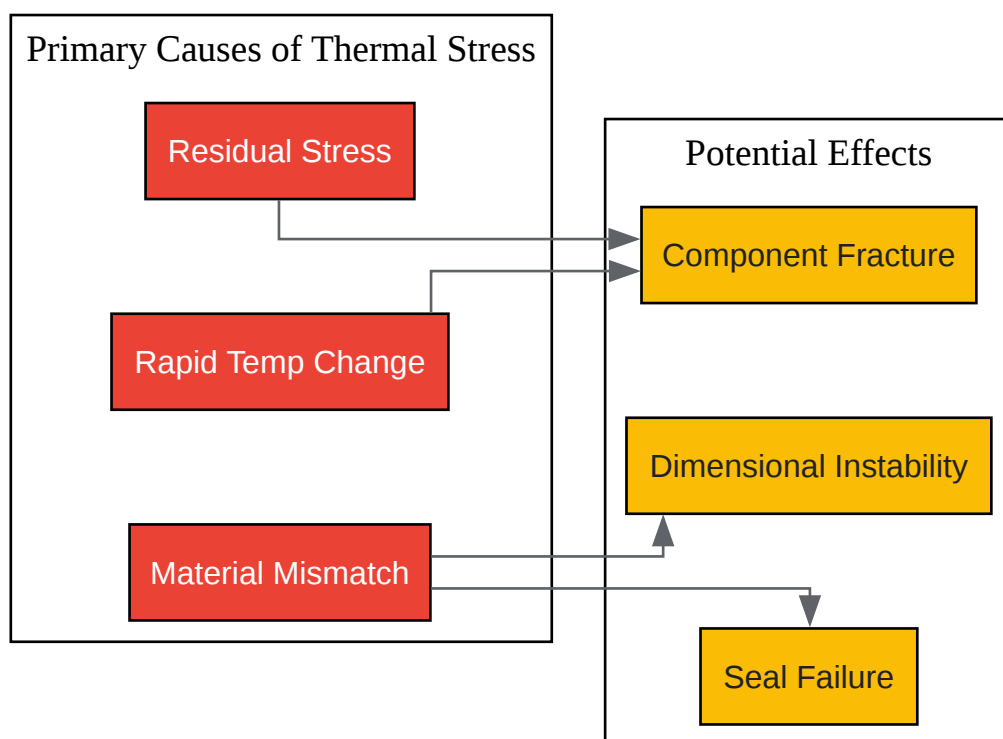
Materials:

- **NI-42** component
- High-temperature furnace with a controlled atmosphere (dry hydrogen or vacuum is recommended to prevent oxidation)[[10](#)]

Procedure:

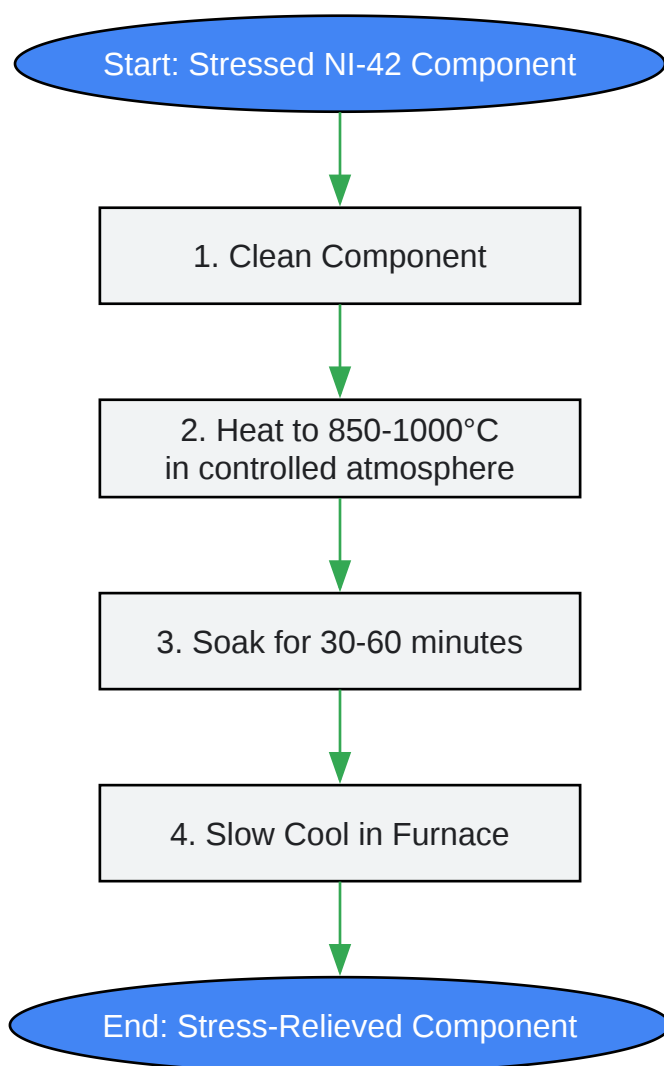
- Preparation: Clean the **NI-42** component thoroughly to remove any contaminants.
- Heating: Place the component in the furnace. Heat the furnace to a temperature between 850°C and 1000°C (1560°F and 1830°F).[[13](#)] A common intermediate stress relief anneal can be performed at approximately 788°C (1450°F) for about 30 minutes.[[10](#)]
- Soaking: Hold the component at the selected temperature. The soaking time will depend on the thickness of the component, but 30 minutes to 1 hour is a typical duration.[[11](#)]
- Cooling: Slowly cool the component in the furnace to approximately 200°C at a maximum rate of 5°C/min before air cooling.[[11](#)]

Visualizations



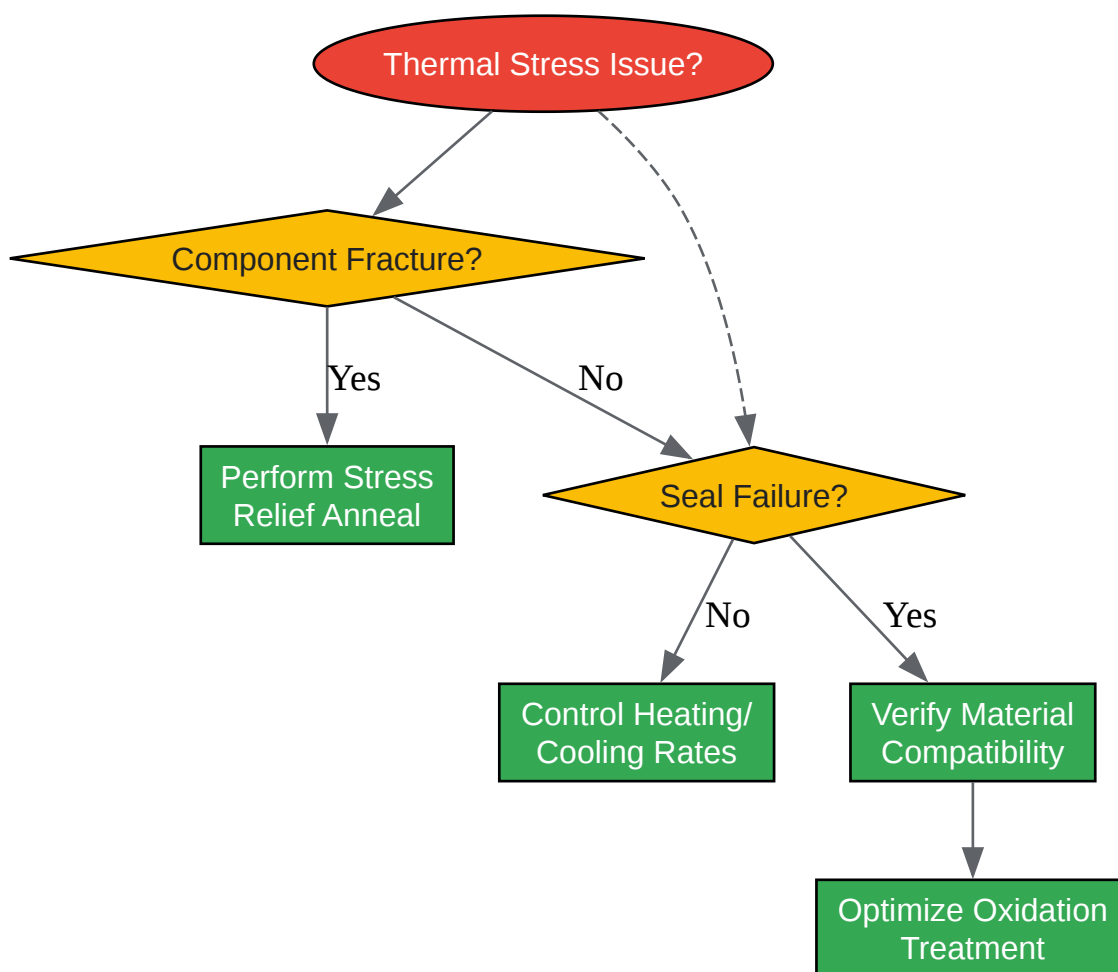
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Caption: Causes and effects of thermal stress in **NI-42** components.



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Caption: Workflow for stress relief annealing of **NI-42** components.



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Caption: Decision tree for troubleshooting thermal stress issues.

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